

Technical Guide: Neuroscience Applications of [2-(2,6-Dichlorophenyl)ethyl]hydrazine

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Compound of Interest

Compound Name: [2-(2,6-Dichlorophenyl)ethyl]hydrazine

CAS No.: 19564-42-2

Cat. No.: B15145722

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Executive Summary

[2-(2,6-Dichlorophenyl)ethyl]hydrazine (CAS: 19564-42-2) is a halogenated analog of the classical non-selective monoamine oxidase inhibitor (MAOI) phenelzine. Structurally defined by a hydrazine moiety attached to a 2,6-dichlorophenethyl scaffold, this molecule represents a critical chemical probe in neuropharmacology.

Its significance lies in the 2,6-dichloro substitution, which introduces steric bulk and lipophilicity, modulating its interaction with flavin adenine dinucleotide (FAD)-dependent enzymes. While classical phenelzine is a dual MAO/LSD1 inhibitor, the 2,6-dichloro analog is investigated for its altered selectivity profile, metabolic stability, and potential as an epigenetic modulator in neurodegenerative and psychiatric disorders.

Primary Applications:

- **Epigenetic Modulation:** Inhibition of Lysine-Specific Demethylase 1 (LSD1/KDM1A).
- **Neurotransmitter Regulation:** Irreversible inhibition of Monoamine Oxidases (MAO-A/B).

- Neuroprotection: Mitigation of oxidative stress via enzyme inactivation and direct radical scavenging.

Chemical Identity & Physicochemical Profile[1][2][3][4]

Property	Specification
Chemical Name	[2-(2,6-Dichlorophenyl)ethyl]hydrazine
Common Class	Halogenated Phenelzine Analog; Hydrazine MAOI
CAS Number	19564-42-2
Molecular Formula	C ₈ H ₁₀ Cl ₂ N ₂
Molecular Weight	205.08 g/mol
Lipophilicity (LogP)	~2.8 (Predicted) – Higher than phenelzine (1.4) due to Cl substituents
Solubility	Soluble in DMSO, Ethanol; limited aqueous solubility (requires acidification)
Key Moiety	Hydrazine (-NHNH ₂): The "warhead" responsible for covalent enzyme inactivation.

Mechanism of Action: The "Suicide" Inhibition

The pharmacological potency of **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** stems from its mechanism-based ("suicide") inactivation of FAD-dependent amine oxidases.

Irreversible Enzyme Inactivation

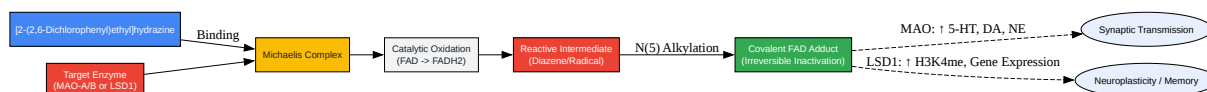
Unlike competitive inhibitors, this molecule undergoes catalytic oxidation by the target enzyme (MAO or LSD1) to form a reactive intermediate (likely a diazene or radical species). This intermediate forms a covalent N(5) adduct with the FAD cofactor, permanently disabling the enzyme.

- MAO-A/B Inhibition: Increases synaptic concentrations of serotonin (5-HT), norepinephrine (NE), and dopamine (DA).
- LSD1 Inhibition: Prevents the demethylation of Histone H3 (H3K4me1/2), leading to transcriptional activation of neuroplasticity-related genes (e.g., BDNF).

Impact of 2,6-Dichloro Substitution

The chlorine atoms at the ortho positions of the phenyl ring serve two critical functions:

- Metabolic Blockade: They sterically hinder hydroxylation at the typically vulnerable 2- and 6-positions, potentially extending the half-life compared to non-halogenated analogs.
- Selectivity Shift: The increased steric bulk restricts access to the active site of smaller enzymes, potentially enhancing selectivity for MAO-B or LSD1 over MAO-A, reducing the risk of hypertensive crises (tyramine effect).



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Caption: Mechanism of irreversible inactivation of FAD-dependent enzymes by **[2-(2,6-Dichlorophenyl)ethyl]hydrazine**.

Neuroscience Applications[5]

Epigenetic Modulation in Neurodegeneration

Recent research highlights the role of LSD1 (KDM1A) in memory consolidation and neurodegeneration. Phenelzine analogs are potent LSD1 inhibitors.[1][2][3][4]

- Application: Use as a probe to rescue memory deficits in models of Alzheimer's Disease (AD) and Frontotemporal Dementia (FTD).

- Mechanism: Inhibition of LSD1 restores the expression of immediate-early genes (IEGs) required for long-term potentiation (LTP).
- Protocol Insight: The 2,6-dichloro analog is often used in ex vivo hippocampal slice preparations to measure rescue of LTP deficits without the confounding peripheral effects of systemic MAO inhibition.

Treatment-Resistant Depression (TRD)

As a potent MAOI, this compound is applicable in models of TRD, particularly where "atypical" features (anxiety, lethargy) are dominant.

- Advantage: The halogenation may reduce the "hydrazine toxicity" often seen with phenelzine by altering the metabolic pathway away from toxic hydrazine release.
- Behavioral Models: Forced Swim Test (FST) and Tail Suspension Test (TST) in rodents.

Neuroprotection against Oxidative Stress

Hydrazines possess intrinsic antioxidant properties.

- Direct Scavenging: The hydrazine group can react with toxic aldehydes (e.g., acrolein, 4-HNE) generated during lipid peroxidation.
- Enzymatic: Inhibition of MAO-B reduces the production of hydrogen peroxide (H_2O_2), a byproduct of dopamine metabolism, thereby reducing neuronal oxidative stress in Parkinson's disease models.

Experimental Protocols

Synthesis of [2-(2,6-Dichlorophenyl)ethyl]hydrazine

Note: All synthesis must be performed in a fume hood due to the toxicity of hydrazines.

Reaction Scheme: 2,6-Dichlorophenethyl bromide + Hydrazine hydrate → **[2-(2,6-Dichlorophenyl)ethyl]hydrazine**

Step-by-Step Protocol:

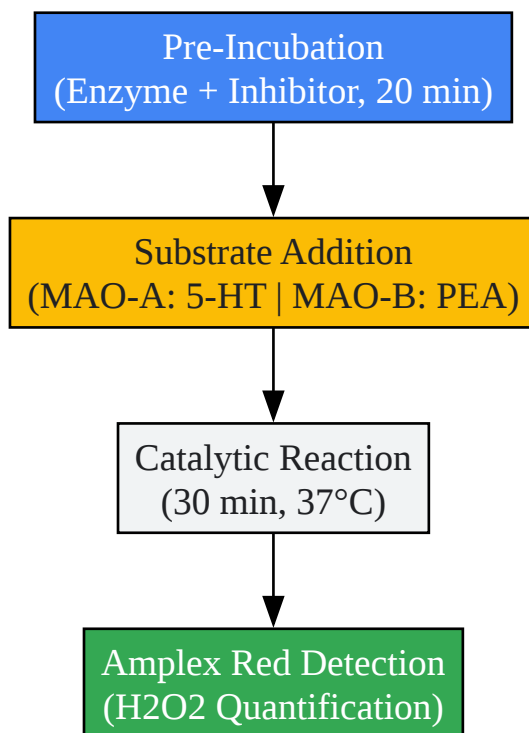
- **Precursor Preparation:** Dissolve 10 mmol of 2-(2,6-dichlorophenyl)ethyl bromide in 20 mL of ethanol.
- **Hydrazine Addition:** Add an excess of hydrazine hydrate (50 mmol) dropwise to the solution at room temperature. Excess hydrazine prevents the formation of the bis-alkylated byproduct.
- **Reflux:** Heat the mixture to reflux (80°C) for 4–6 hours. Monitor consumption of bromide by TLC (Hexane:EtOAc 4:1).
- **Workup:** Cool to room temperature. Evaporate ethanol under reduced pressure.
- **Extraction:** Dilute residue with water (50 mL) and extract with dichloromethane (3 x 30 mL).
- **Purification:** Dry organic layer over MgSO₄, filter, and concentrate. Purify the crude oil via flash column chromatography (DCM:MeOH 95:5) or convert to the hydrochloride salt using HCl in ether for crystallization.

In Vitro MAO Inhibition Assay

Objective: Determine IC₅₀ values for MAO-A vs. MAO-B selectivity.

- **Enzyme Source:** Prepare mitochondrial fractions from rat brain (mixed MAO) or use recombinant human MAO-A and MAO-B (commercial).
- **Substrates:** Use Serotonin (5-HT) for MAO-A and Phenylethylamine (PEA) or Benzylamine for MAO-B.
- **Incubation:**
 - Pre-incubate enzyme with **[2-(2,6-Dichlorophenyl)ethyl]hydrazine** (0.1 nM – 10 μM) for 20 minutes at 37°C. Pre-incubation is critical for irreversible inhibitors to allow time for adduct formation.
- **Reaction:** Add substrate and incubate for 30 minutes.
- **Detection:** Measure H₂O₂ production using an Amplex Red coupled peroxidase assay (Fluorescence Ex/Em: 530/590 nm).

- Analysis: Plot % Inhibition vs. Log[Concentration].



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Caption: Workflow for determining IC₅₀ of irreversible MAO inhibitors.

Safety & Toxicology

Warning: Hydrazine derivatives are potent hepatotoxins and potential carcinogens.

- Hepatotoxicity: Monitor liver enzymes (ALT/AST) in chronic in vivo studies. The hydrazine moiety can be metabolized to free radicals that damage hepatocytes.
- Tyramine Pressor Effect: If the compound inhibits intestinal MAO-A, it will cause a "Cheese Effect." Animals must be kept on a low-tyramine diet during behavioral experiments.
- Handling: Wear double nitrile gloves and use a chemical fume hood. Inactivate waste with bleach (sodium hypochlorite) before disposal.

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